

# 3-(thiophen-2-yl)furan-2,5-dione CAS number

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## Compound of Interest

Compound Name: 3-(thiophen-2-yl)furan-2,5-dione

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An In-depth Technical Guide to **3-(thiophen-2-yl)furan-2,5-dione**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(thiophen-2-yl)furan-2,5-dione**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document consolidates key data, outlines potential synthetic approaches, and proposes a general workflow for biological evaluation, tailored for professionals in research and drug development.

## Compound Identification and Properties

**3-(thiophen-2-yl)furan-2,5-dione** is a bifunctional molecule incorporating both a thiophene and a furan-2,5-dione (maleic anhydride) moiety. The presence of these two rings suggests potential for diverse chemical reactivity and biological activity.

Property	Value	Source
CAS Number	339016-64-7	[1][2]
Molecular Formula	C8H4O3S	[1]
Molecular Weight	180.18 g/mol	[1][2]
IUPAC Name	3-(2-thienyl)-2,5-furandione	[1][2]
Melting Point	126 - 128 °C	[1][2]
Physical Form	Solid	[1]
Purity	95%	[1]
InChI Key	XTAOCEZUVWHKEH-UHFFFAOYSA-N	[1]

## Potential Synthesis and Experimental Protocols

While specific synthetic procedures for **3-(thiophen-2-yl)furan-2,5-dione** are not extensively detailed in publicly available literature, its structure suggests plausible synthetic routes based on established heterocyclic chemistry. The following are generalized experimental protocols that could be adapted for its synthesis.

### General Synthetic Strategy: Paal-Knorr Thiophene Synthesis and Subsequent Annulation

A plausible approach involves the synthesis of a substituted thiophene precursor followed by the construction of the furan-2,5-dione ring. The Paal-Knorr thiophene synthesis is a fundamental method for constructing the thiophene ring from a 1,4-dicarbonyl compound.[3][4]

#### Step 1: Synthesis of a Thiophene Precursor (Illustrative)

This protocol outlines the general synthesis of a thiophene ring which can be further functionalized.

- Reaction: Condensation of a 1,4-dicarbonyl compound with a sulfurizing agent (e.g., phosphorus pentasulfide or Lawesson's reagent).[3][4]

- Procedure:
  - Dissolve the 1,4-dicarbonyl precursor in an inert solvent (e.g., toluene or xylene).
  - Add the sulfurizing agent portion-wise at room temperature under a nitrogen atmosphere.
  - Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
  - Upon completion, cool the mixture to room temperature and quench by carefully adding it to a saturated sodium bicarbonate solution.
  - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
  - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel.

#### Step 2: Annulation to form the Furan-2,5-dione Ring

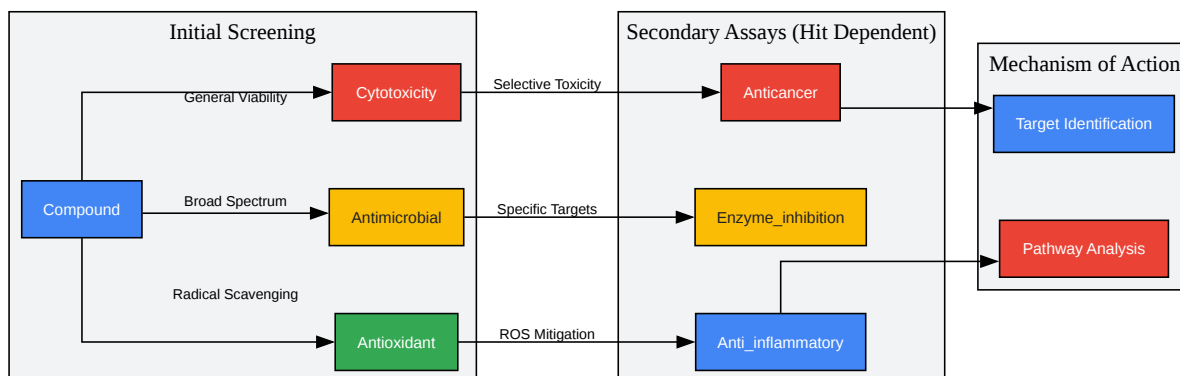
The furan-2,5-dione ring is a maleic anhydride derivative. A potential, though challenging, route could involve a Diels-Alder reaction with a suitable diene followed by subsequent oxidation, or the cyclization of a functionalized thiophene bearing appropriate carboxylic acid groups.

## Biological Context and Screening

Thiophene derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, antiviral, and anticancer properties.<sup>[5][6][7]</sup> The furan-2,5-dione moiety is also a feature in various biologically active molecules. The combination of these two pharmacophores in **3-(thiophen-2-yl)furan-2,5-dione** makes it a candidate for biological screening.

## Proposed Biological Screening Workflow

Given the known activities of related compounds, a logical workflow for assessing the biological potential of **3-(thiophen-2-yl)furan-2,5-dione** would involve a tiered screening approach.

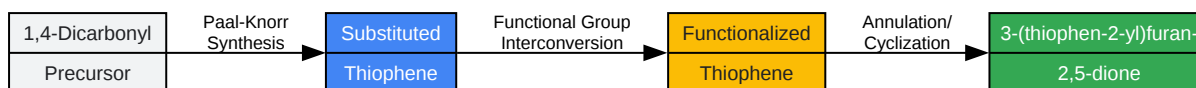


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Caption: A generalized workflow for the biological screening of a novel chemical entity.

## Potential Synthetic Pathway Visualization

The following diagram illustrates a conceptual synthetic pathway for **3-(thiophen-2-yl)furan-2,5-dione**, highlighting key transformations.



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Caption: A conceptual synthetic pathway for **3-(thiophen-2-yl)furan-2,5-dione**.

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